

Prisotinol proper disposal procedures

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Compound of Interest

Compound Name: *Prisotinol*
CAS No.: 76906-79-1
Cat. No.: B1208070

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Prisotinol: Operational Safety & Disposal Protocol

Part 1: Executive Technical Summary

This guide establishes the standard operating procedure (SOP) for the handling and disposal of **Prisotinol** (6-[2-(propan-2-ylamino)propyl]pyridin-3-ol).^{[1][2][3]} While often structurally compared to Pyritinol (a vitamin B6 analog), **Prisotinol** is a distinct pharmacological entity (CAS 76906-79-1).^{[1][2][3]}

As a bioactive pyridine derivative used in psychopharmacological research, **Prisotinol** must be managed as a High-Potency Active Pharmaceutical Ingredient (HP-API) until specific toxicological clearance is granted.^{[1][2][3]} The primary risk drivers are its potential neuroactivity and environmental persistence if leached into waterways.^{[2][3]}

Core Directive: Do not dispose of **Prisotinol** via sanitary sewer systems. All waste streams must be routed for high-temperature incineration to ensure complete thermal destruction of the pyridine pharmacophore.^[3]

Part 2: Chemical Identity & Physicochemical Properties

Understanding the chemical structure is the first step in effective waste segregation.[\[2\]](#)[\[3\]](#)

Prisotinol contains a basic secondary amine and a phenolic hydroxyl group, making it pH-sensitive and prone to oxidation.[\[2\]](#)[\[3\]](#)

Property	Data Specification	Operational Implication
Chemical Name	Prisotinol	Official shipping/manifest name.
CAS Registry	76906-79-1	Use for waste profiling. [1] [2] [3]
IUPAC Name	6-[2-(propan-2-ylamino)propyl]pyridin-3-ol	Defines chemical compatibility. [1] [2] [3]
Formula	C ₁₁ H ₁₈ N ₂ O	Nitrogen-rich; NO _x generation upon combustion. [1] [2] [3]
Molecular Weight	194.27 g/mol	Low MW facilitates potential skin absorption. [2] [3]
Solubility	Soluble in alcohols, dilute acids. [2] [3]	Use ethanol or dilute acetic acid for surface decontamination. [2] [3]
pKa (Predicted)	Basic (Amine) & Acidic (Phenol)	Amphoteric nature; avoid mixing with strong acids or bases in waste. [1] [2] [3]

Part 3: Handling & Safety Causality

Why we do what we do: Safety protocols are not arbitrary rules; they are responses to molecular behavior.[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

- Respiratory Protection: **Prisotinol** is typically handled as a solid powder.[\[2\]](#)[\[3\]](#) Due to its potential central nervous system (CNS) activity, inhalation of dust must be prevented.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Requirement: N95/P2 respirator minimum; P100/P3 recommended for weighing operations outside a fume hood.[2][3]
- Dermal Protection: The lipophilic nature of the isopropylamine chain suggests potential for transdermal absorption.[2][3]
- Requirement: Nitrile gloves (minimum 0.11 mm thickness).[1][2][3] Double-gloving is recommended during solution preparation.[1][2][3]

Operational Stability

- Oxidation Risk: The phenolic moiety (pyridin-3-ol) is susceptible to oxidation, which can produce quinone-like degradation products.[1][2][3]
- Protocol: Store under inert atmosphere (Nitrogen/Argon) if possible.[1][2][3] Keep waste containers tightly sealed to prevent "browning" or degradation that could complicate chemical analysis during waste profiling.[2][3]

Part 4: Disposal & Waste Management Procedures

This section outlines the self-validating disposal workflow. Adherence to this prevents regulatory violations (RCRA/EPA) and environmental contamination.[1][2][3]

Workflow A: Solid Waste (Pure Substance & Contaminated Solids)

Applicability: Expired API, weighing boats, contaminated gloves, spill cleanup materials.[2]

- Segregation: Place all solid waste into a dedicated "High Hazard / API" waste container.[2][3] Do not mix with general lab trash.
- Containerization: Use a wide-mouth HDPE (High-Density Polyethylene) drum or jar.[1][2][3]
 - Why HDPE? It is resistant to the basic amine functionality of **Prisotinol**. [2][3]
- Labeling: Label clearly: "Waste **Prisotinol** - Toxic Solid - Incinerate Only."

- Disposal Path: Route to a licensed hazardous waste facility for High-Temperature Incineration.[2][3]
 - Mechanism:[1][3][5][6][7] Incineration >1000°C ensures the cleavage of the pyridine ring, converting the compound to CO₂, H₂O, and NO_x (scrubbed).[1][2]

Workflow B: Liquid Waste (Mother Liquors & Solutions)

Applicability: Reaction mixtures, HPLC waste, dissolved stock solutions.[2]

- Solvent Compatibility Check:
 - If dissolved in Methanol/Ethanol: Segregate into "Flammable Organic Waste." [2][3]
 - If dissolved in Dichloromethane (DCM): Segregate into "Halogenated Organic Waste." [1][2][3]
 - If in Aqueous Buffer: Do not pour down the drain.[2][3] Segregate into "Aqueous Toxic Waste." [2][3]
- pH Adjustment (Optional but Recommended): Ensure the waste stream is neutral (pH 6-8). **Prisotinol** salts (formed with acids) are more soluble and easier to transport in liquid waste without precipitating and clogging lines.[2][3]
- Disposal Path: Fuel Blending (for high BTU solvents) or Incineration.[2][3]

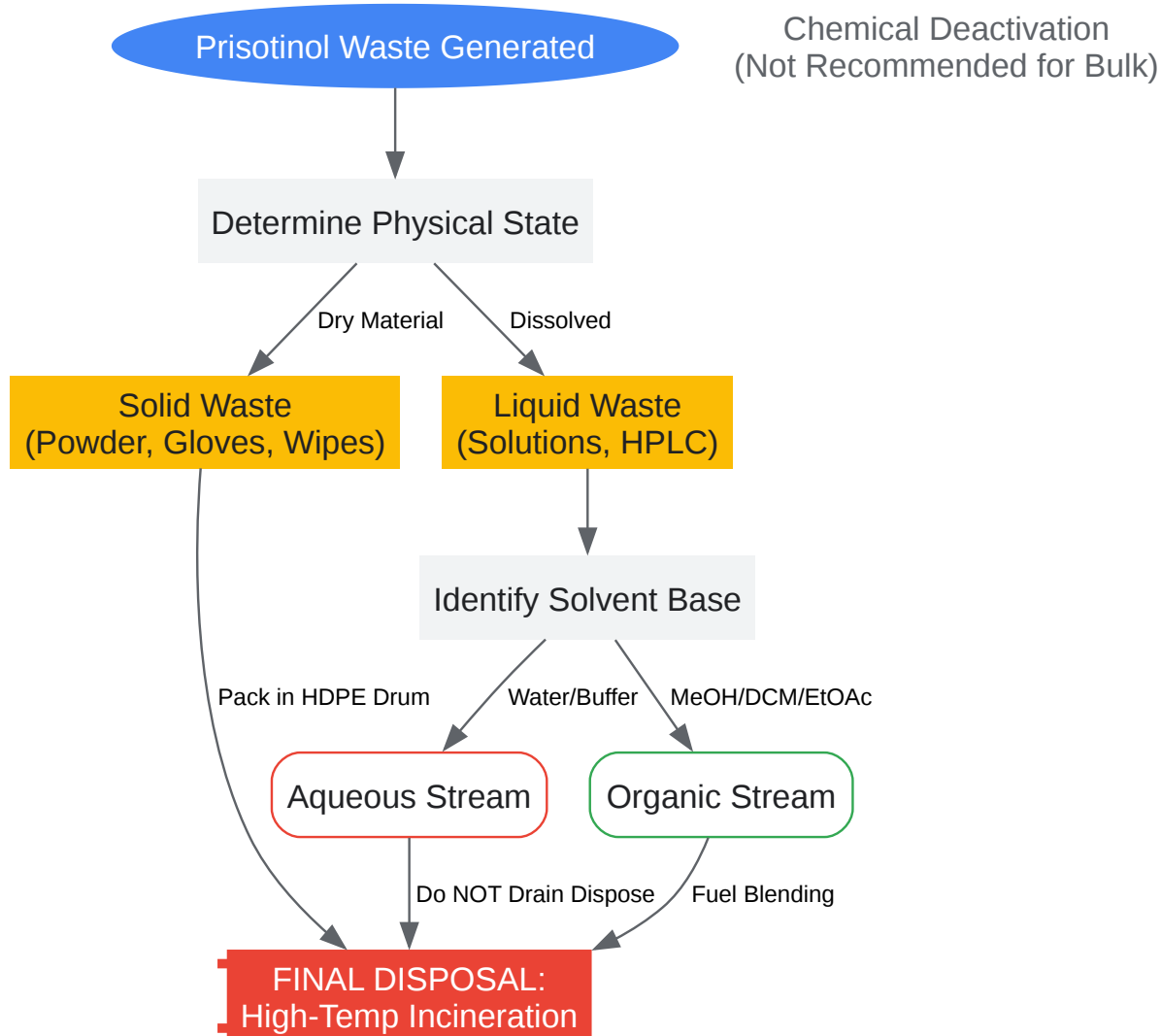
Workflow C: Decontamination of Surfaces

Applicability: Benchtop spills, balance cleaning.[2][3]

- Solubilization: **Prisotinol** is sparingly soluble in neutral water.[2][3] Use 70% Ethanol or a mild acidic solution (1% Acetic Acid) to solubilize residues.[1][2][3]
- Wiping: Wipe the area with absorbent pads.[2][3]
- Disposal: Treat the used pads as Solid Waste (Workflow A). Do not throw in regular trash.

Part 5: Process Visualization

The following diagram illustrates the decision logic for **Prisotinol** waste streams.



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Caption: Decision matrix for **Prisotinol** waste segregation. Note that aqueous streams must be diverted to incineration, never sanitary sewer.[1][2]

Part 6: References

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